

AEG-41174 non-ATP competitive kinase inhibitor

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Compound Focus: AEG-41174

Cat. No.: S547868

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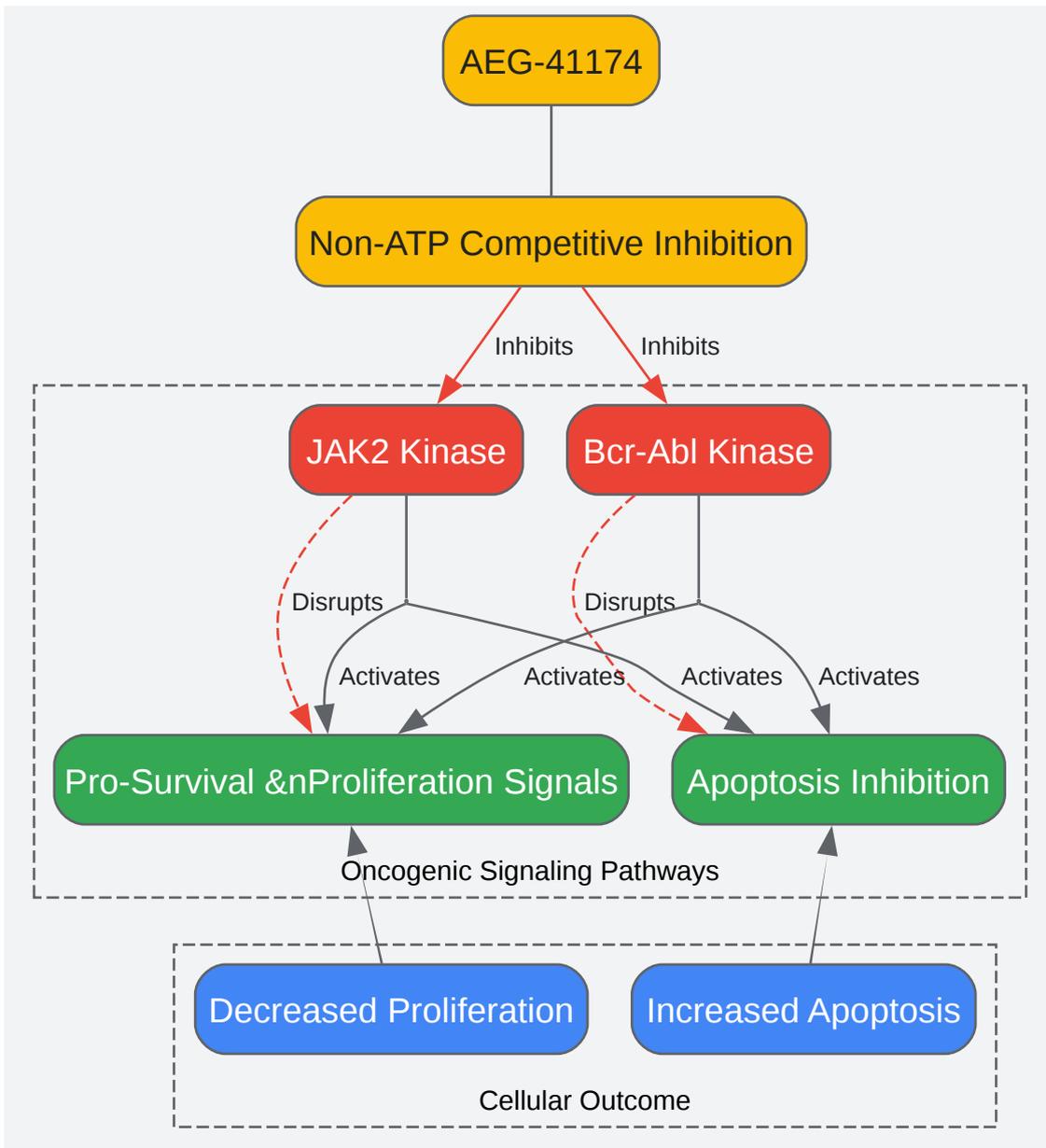
The table below summarizes the core technical information for **AEG-41174** from the search results.

Attribute	Description
Name	AEG-41174 [1]
Classification	Novel, non-ATP competitive, small molecule tyrosine kinase inhibitor [1] [2]
Primary Targets	Janus kinase 2 (JAK2), Bcr-Abl [1]
Clinical Status	Phase 1 clinical trials (as of a 2019 source, for hematological malignancies) [1] [2]
Molecular Formula	$C_{18}H_{18}N_4O$ [1]
Molecular Weight	306.36 g/mol [1]
Solubility	Soluble in DMSO; not soluble in water [1]
Mechanism Overview	Binds to the active sites of target kinases, preventing their phosphorylation activity in a manner that does not compete with ATP. This is crucial for disrupting signaling

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	pathways that promote cell division and survival in cancer cells [1].

Mechanism and Biological Context

AEG-41174 functions as a **non-ATP competitive inhibitor**, which is a key feature for its potential to overcome drug resistance [1] [3]. The following diagram illustrates its reported positioning within oncogenic signaling pathways.



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AEG-41174 inhibits key kinases *JAK2* and *Bcr-Abl*, disrupting pro-survival signals and promoting cancer cell death [1].

Research and Development Context

- **Developer Information:** **AEG-41174** was under development by Aegera Therapeutics. A 2019 source indicated it was in a Phase 1 clinical trial for evaluating its efficacy in treating blood cancers [2].
- **Potential Advantage:** Its **non-ATP competitive mechanism** may allow it to remain effective against cancer cells that have developed resistance to more common ATP-competitive kinase inhibitors (like imatinib and nilotinib) by binding to a different site on the target kinase [1] [3].

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References

1. Buy AEG - 41174 | >98% [smolecule.com]
2. Human Genome Sciences and Aegera Therapeutics... | Fierce Biotech [fiercebitech.com]
3. - Non protein ATP competitive kinase inhibitors [pubmed.ncbi.nlm.nih.gov]

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